

The Essential Solvent: A Technical Guide to the Physical Properties of Dichloromethane

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Compound of Interest

Compound Name: Dichloromethane

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Introduction

Dichloromethane (DCM), also known as methylene chloride, is a halogenated organic solvent with the chemical formula CH_2Cl_2 .^[1] Its exceptional ability to dissolve a wide range of organic compounds, coupled with its high volatility, has established it as an indispensable solvent in numerous applications across research, chemical manufacturing, and the pharmaceutical industry.^{[2][3]} This technical guide provides an in-depth overview of the core physical properties of **dichloromethane**, offering valuable data and experimental insights for professionals in scientific and drug development fields.

Dichloromethane is a colorless, volatile liquid characterized by a sweet, chloroform-like odor.^{[1][2]} While not miscible with water, it demonstrates miscibility with a variety of other organic solvents.^[2] This unique solubility profile makes it a versatile choice for extractions, as a reaction medium, and for purification processes.^[4]

Core Physical Properties of Dichloromethane

The following tables summarize the key physical and thermodynamic properties of **dichloromethane**, providing a comprehensive dataset for easy reference and comparison.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	CH ₂ Cl ₂	[5][6]
Molecular Weight	84.93 g/mol	[1][5][6]
Appearance	Colorless liquid	[1][5][6]
Odor	Sweet, penetrating, ether-like	[1][7]
Density (at 20°C)	1.3266 g/cm ³	[1][2]
Density (at 25°C)	1.325 g/mL	[8][9]
Boiling Point	39.6 °C (103.3 °F; 312.8 K)	[1][2]
Melting Point	-96.7 °C (-142.1 °F; 176.5 K)	[1][2]
Vapor Pressure (at 20°C)	350 Torr	[10]
Viscosity (at 20°C)	0.43 cP	[2]
Viscosity (at 25°C)	0.413 cP	[2]
Refractive Index (n _D at 20°C)	1.4244	[2]
Surface Tension (at 20°C)	28.12 dyn/cm	[10]

Thermodynamic and Dielectric Properties

Property	Value	Source(s)
Heat Capacity (C)	102.3 J/(mol·K)	[2]
Standard Molar Entropy (S ₂₉₈)	174.5 J/(mol·K)	[2]
Heat of Fusion	6.00 kJ/mol	[7]
Latent Heat of Vaporization	78.7 cal/g	[11]
Dielectric Constant (at 25°C)	8.93	[10][12]
Dipole Moment	1.6 D	[2]

Solubility Data

Solvent	Solubility	Temperature (°C)	Source(s)
Water	25.6 g/L	15	[2]
17.5 g/L	25	[2]	
15.8 g/L	30	[2]	
5.2 g/L	60	[2]	
Ethanol	Miscible	-	[7]
Diethyl Ether	Miscible	-	[7]
Carbon Tetrachloride	Soluble	-	[7]
Ethyl Acetate	Miscible	-	[2]
Hexanes	Miscible	-	[2]
Benzene	Miscible	-	[2]
Chloroform	Miscible	-	[2]

Experimental Protocols for Property Determination

Accurate determination of the physical properties of solvents is crucial for their effective application in research and development. The following are detailed methodologies for key experiments.

Determination of Density using a Pycnometer

Objective: To accurately measure the density of **dichloromethane**.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)

- Constant temperature water bath
- Thermometer
- **Dichloromethane** (sample)
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with a suitable cleaning solution, rinse with distilled water, and then with acetone. Dry the pycnometer completely.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer on the analytical balance. Record this mass (m_1).
- **Calibration with Distilled Water:** Fill the pycnometer with distilled water and place it in the constant temperature water bath set to a specific temperature (e.g., 20°C) until it reaches thermal equilibrium. Ensure the water level is at the mark on the capillary.
- **Mass of Pycnometer with Water:** Remove the pycnometer from the bath, carefully wipe the outside dry, and weigh it. Record this mass (m_2).
- **Volume of Pycnometer:** Calculate the mass of the water ($m_2 - m_1$) and, using the known density of water at that temperature, determine the exact volume of the pycnometer ($V = (m_2 - m_1)/\rho_{\text{water}}$).
- **Measurement with **Dichloromethane**:** Empty and dry the pycnometer. Fill it with **dichloromethane**, bring it to the same constant temperature in the water bath, and weigh it. Record this mass (m_3).
- **Calculation of Density:** Calculate the mass of the **dichloromethane** ($m_3 - m_1$). The density of the **dichloromethane** is then calculated as $\rho_{\text{DCM}} = (m_3 - m_1)/V$.

Determination of Viscosity using a Capillary Viscometer

Objective: To measure the kinematic and dynamic viscosity of **dichloromethane**.

Apparatus:

- Ubbelohde or Cannon-Fenske capillary viscometer
- Constant temperature bath
- Stopwatch
- Pipette
- **Dichloromethane** (sample)

Procedure:

- **Viscometer Selection and Cleaning:** Choose a viscometer of the appropriate size for the expected viscosity of **dichloromethane**.[\[13\]](#) Clean the viscometer thoroughly and dry it.
- **Sample Loading:** Introduce a precise volume of **dichloromethane** into the viscometer using a pipette.[\[13\]](#)
- **Temperature Equilibration:** Place the viscometer in the constant temperature bath and allow sufficient time for the sample to reach the desired temperature.[\[13\]](#)
- **Flow Time Measurement:** Using suction, draw the liquid up through the capillary tube to above the upper timing mark. Release the suction and, using a stopwatch, accurately measure the time it takes for the liquid meniscus to pass from the upper to the lower timing mark.[\[13\]](#)
- **Repeat Measurements:** Perform at least three measurements and calculate the average flow time.
- **Calculation of Viscosity:** The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the average flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid at that temperature: $\eta = \nu * \rho$.[\[13\]](#)

Determination of Refractive Index using an Abbe Refractometer

Objective: To measure the refractive index of **dichloromethane**.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- **Dichloromethane** (sample)
- Lens tissue and a suitable solvent (e.g., ethanol or acetone) for cleaning

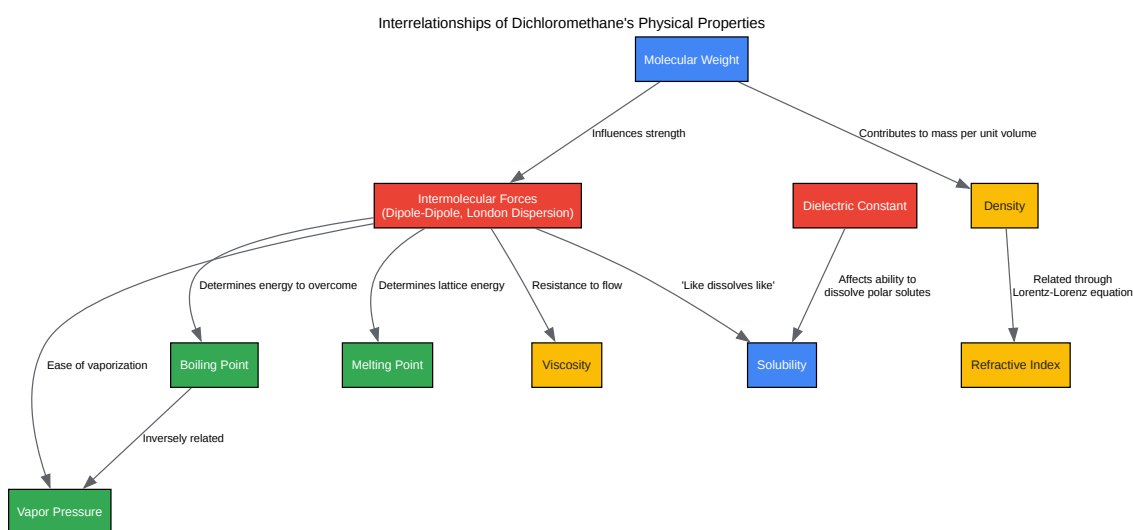
Procedure:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water ($n_D = 1.3330$ at 20°C).[\[14\]](#)[\[15\]](#)
- Prism Cleaning: Ensure the prisms of the refractometer are clean and dry. Use lens tissue and a suitable solvent for cleaning.
- Sample Application: Place a few drops of **dichloromethane** onto the surface of the measuring prism.[\[14\]](#)
- Measurement: Close the prisms. Look through the eyepiece and adjust the control to bring the boundary line between the light and dark fields into sharp focus.[\[10\]](#) If necessary, adjust the dispersion compensator to eliminate any color fringe at the boundary.
- Reading: Align the boundary line with the crosshairs in the eyepiece and read the refractive index from the scale.
- Temperature Control: Ensure the measurement is taken at a constant, recorded temperature, as the refractive index is temperature-dependent.[\[16\]](#)

Interrelationships of Physical Properties

The physical properties of a solvent are not independent but are interconnected.

Understanding these relationships is crucial for predicting solvent behavior and for its selection in specific applications.



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Caption: Key physical properties of **dichloromethane** and their interdependencies.

Safety and Handling

Dichloromethane is a versatile solvent, but it must be handled with appropriate safety precautions. It is a volatile liquid, and inhalation of its vapors can lead to central nervous system depression, with symptoms such as dizziness and nausea.[7][17] Prolonged skin contact can cause irritation and chemical burns.[6][18] It is also classified as a potential carcinogen.[6][7]

When working with **dichloromethane**, it is essential to:

- Work in a well-ventilated area, preferably within a chemical fume hood.[18][19]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile gloves may offer limited protection and should be changed frequently), safety goggles, and a lab coat.[18][20]
- Avoid direct contact with the skin and eyes.[18]
- Store in a cool, dry, and well-ventilated area in a tightly sealed container, away from heat and incompatible materials such as strong oxidizers and active metals.[3][18]

Always consult the Safety Data Sheet (SDS) for **dichloromethane** before use for complete safety and handling information.[21]

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